

Bis(2,4,6-trichlorophenyl) malonate physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Bis(2,4,6-trichlorophenyl)
malonate*

Cat. No.: *B101119*

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An In-Depth Technical Guide to **Bis(2,4,6-trichlorophenyl) Malonate**

Introduction

Bis(2,4,6-trichlorophenyl) malonate (CAS No. 15781-70-1) is a highly reactive malonic acid ester that has carved a significant niche in modern organic synthesis.^[1] Characterized by two electron-deficient 2,4,6-trichlorophenyl groups, this compound exhibits enhanced reactivity compared to conventional malonates like diethyl malonate, earning it the moniker of a "magic malonate".^[1] This heightened reactivity stems from the potent electron-withdrawing nature of the chloro-substituted aryl groups, which increases the acidity of the central methylene protons and transforms the 2,4,6-trichlorophenoxy moiety into an excellent leaving group.^[1]

This guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and applications of **bis(2,4,6-trichlorophenyl) malonate**, tailored for researchers and professionals in chemical synthesis and drug development.

Physicochemical Properties

Bis(2,4,6-trichlorophenyl) malonate is a white crystalline solid at room temperature.^[2] Its core physical and chemical identifiers are summarized below, providing essential data for experimental design and computational modeling.

Property	Value	References
CAS Number	15781-70-1	[1][3][4][5]
Molecular Formula	C ₁₅ H ₆ Cl ₆ O ₄	[1][3][5][6]
Molecular Weight	462.9 g/mol	[1][5][7]
IUPAC Name	bis(2,4,6-trichlorophenyl) propanedioate	[5]
Appearance	White fine solid / Off-white crystals	[2]
Melting Point	149-156 °C	[3][4]
Boiling Point	559.6 °C at 760 mmHg	[3]
Density	1.648 g/cm ³	[3]
Flash Point	213 °C	[3]
pKa (Predicted)	8.02 ± 0.46	[3]
Storage Temperature	Room Temperature or 2-8°C	[3][6][8]

Synthesis and Reactivity

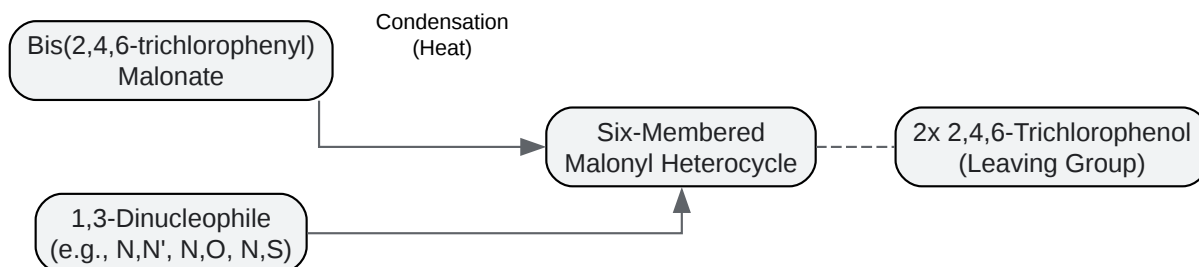
The unique electronic properties of **bis(2,4,6-trichlorophenyl) malonate** dictate its synthesis and reactivity profile, making it a superior reagent for constructing complex molecular architectures where less activated esters fail.[1][9]

Reactivity Profile

The presence of the six electron-withdrawing chlorine atoms significantly acidifies the α-protons of the malonate core, facilitating enolate formation.[1] More importantly, the 2,4,6-trichlorophenoxide anion is a superb leaving group, which dramatically accelerates acylation and subsequent cyclization reactions.[1]

Comparative studies demonstrate its superior reactivity over esters like bis(trimethylsilyl) malonates. For instance, in reactions with 2-cyanomethylbenzimidazole, **bis(2,4,6-trichlorophenyl) malonate** readily yields the cyclized pyrido[1,2-a]benzimidazole product,

whereas silyl malonates only achieve C-acylation without the crucial cyclization step.[1][9] This makes it an invaluable tool for synthesizing six-membered malonyl heterocycles from various 1,3-dinucleophiles.[9] These condensation reactions are often performed at high temperatures (150-250 °C), either in a high-boiling solvent like bromobenzene or by fusing the reactants in a melt.[9]

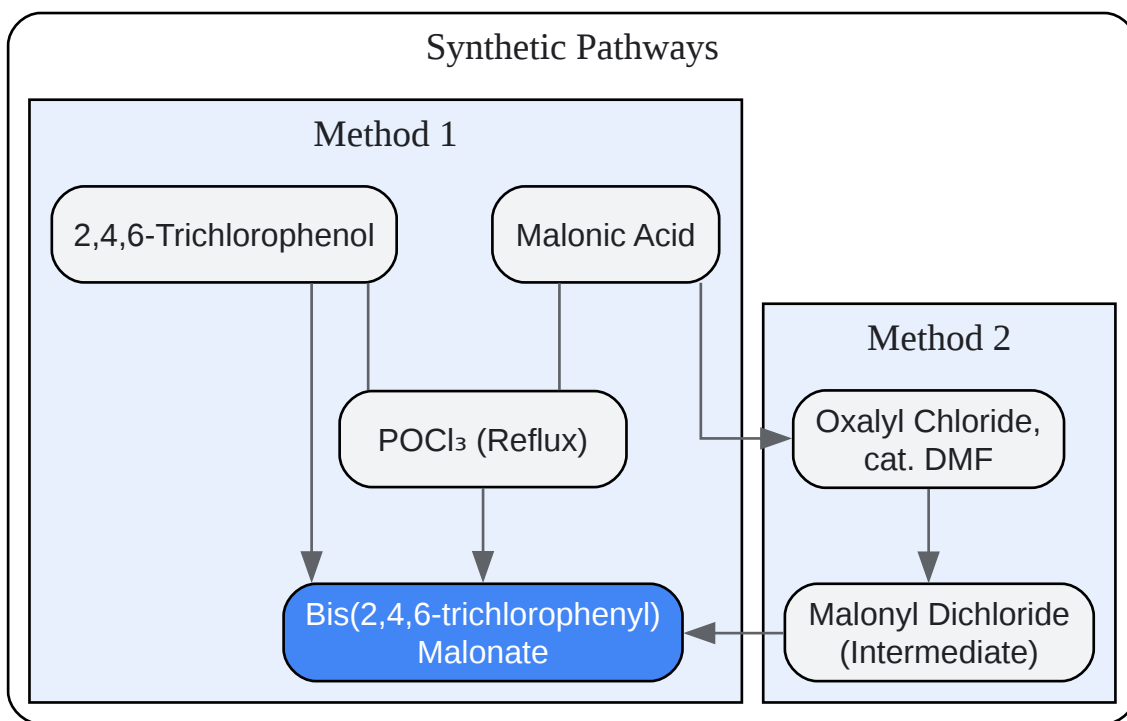


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Caption: General reaction scheme for heterocycle synthesis.

Synthetic Methodologies

Several established pathways exist for the synthesis of **bis(2,4,6-trichlorophenyl) malonate**. The most prominent methods start from malonic acid and 2,4,6-trichlorophenol.



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Caption: Key synthetic pathways to the target compound.

Experimental Protocol: Synthesis via Phosphorus Oxychloride

This protocol is adapted from established literature procedures for the direct esterification of malonic acid.[1][2]

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2,4,6-trichlorophenol (2.0 equivalents, e.g., 15.8 g, 80 mmol) and malonic acid (1.0 equivalent, e.g., 4.1 g, 40 mmol).
- **Reagent Addition:** Carefully add phosphorus oxychloride (POCl_3) to serve as both the solvent and dehydrating agent (e.g., 100 mL).
- **Reflux:** Heat the reaction mixture to reflux and stir for approximately 4 hours. The reaction progress can be monitored by the cessation of hydrogen chloride gas evolution (test with litmus paper).[2]

- **Work-up:** Allow the mixture to cool slightly. Cautiously pour the warm crystalline suspension into a beaker containing ice water (e.g., 500 g) and stir vigorously for 30 minutes to precipitate the product and quench the remaining POCl₃.^[2]
- **Purification:** Collect the crude off-white solid by vacuum filtration. Transfer the solid to a mixture of water and saturated aqueous sodium bicarbonate and stir for 30 minutes to neutralize any acidic impurities.^[2]
- **Isolation:** Filter the solid again, wash thoroughly with distilled water, and dry under vacuum to yield **bis(2,4,6-trichlorophenyl) malonate** as a white, fine solid.^[2]

Applications in Research and Development

The primary utility of **bis(2,4,6-trichlorophenyl) malonate** lies in its role as a potent building block in organic synthesis and medicinal chemistry.

- **Heterocyclic Chemistry:** It is a key reagent for the synthesis of a wide array of fused heterocyclic systems, which are prevalent scaffolds in pharmaceuticals and materials science.^[1] Its efficient reaction with 1,3-dinucleophiles provides access to complex structures that are otherwise difficult to synthesize.^[9]
- **Medicinal Chemistry:** The compound has been investigated for its potential as a novel, orally active inhibitor of human leukocyte elastase (HLE).^{[2][3]} This positions it as a lead compound for developing treatments for inflammatory conditions such as chronic obstructive pulmonary disease (COPD), asthma, and cystic fibrosis.^{[2][3]}
- **Agrochemicals:** While the parent compound is noted in medicinal chemistry, substituted derivatives like bis(2,4,6-trichlorophenyl) 2-methylmalonate serve as crucial intermediates in the production of pesticides and herbicides.^[10]

Spectroscopic Analysis

Standard spectroscopic techniques are used to confirm the structure and purity of the compound.

- **Nuclear Magnetic Resonance (¹H NMR):** The proton NMR spectrum is simple and diagnostic. It exhibits a singlet for the two equivalent methylene protons of the malonate

backbone and another singlet in the aromatic region for the four equivalent protons on the trichlorophenyl rings. A representative spectrum in CDCl_3 shows peaks at approximately δ 4.05 ppm (s, 2H, CH_2) and δ 7.39 ppm (s, 4H, Ar-H).^{[1][2]}

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the elemental formula. The calculated monoisotopic mass is 459.839725 Da.^[5]

Safety and Handling

Bis(2,4,6-trichlorophenyl) malonate is classified as a hazardous chemical and requires careful handling in a laboratory setting.

Hazard Class	Pictogram	Signal Word	Hazard Statements
GHS Classification	GHS07 (Irritant)	Warning / Danger	H315: Causes skin irritation. ^{[5][11]} H319: Causes serious eye irritation. ^{[5][11]} H335: May cause respiratory irritation. ^{[5][11]} Some suppliers also list H302 (Harmful if swallowed) and H410 (Very toxic to aquatic life). ^[6]

Precautions for Safe Handling:

- Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.^{[4][12]}
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^{[11][12]}
- Avoid all personal contact. Do not eat, drink, or smoke when handling this product.^[13]
- Wash hands and any exposed skin thoroughly after handling.^[12]

- Store in a dry, well-ventilated place with the container tightly sealed.[6][11]

Conclusion

Bis(2,4,6-trichlorophenyl) malonate is a highly activated and versatile reagent that serves as a powerful tool for synthetic chemists. Its enhanced reactivity, driven by the unique electronic properties of its trichlorophenyl ester groups, enables the efficient construction of complex heterocyclic molecules that are often inaccessible with traditional malonates. With applications spanning medicinal chemistry and agrochemicals, this compound remains a subject of significant interest for researchers aiming to develop novel synthetic methodologies and bioactive compounds. Proper understanding of its properties, synthesis, and safe handling procedures is crucial for its effective and responsible utilization in a research environment.

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- To cite this document: BenchChem. [Bis(2,4,6-trichlorophenyl) malonate physical and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101119#bis-2-4-6-trichlorophenyl-malonate-physical-and-chemical-properties]

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